Technical Guide: Spectroscopic Characterization of N-Benzyl-2-chloroaniline

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Compound of Interest

Compound Name:	*N-benzyl-2-chloroaniline*
CAS No.:	*98018-66-7*
Cat. No.:	*B1313059*

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Executive Summary

This technical guide details the structural elucidation of **N-benzyl-2-chloroaniline** (C

H

ClN), a secondary amine intermediate frequently utilized in the synthesis of acridine derivatives and pharmaceuticals targeting multidrug resistance. Accurate characterization of this compound is critical due to the potential for regioisomeric impurities (e.g., N-benzyl-3-chloroaniline) arising from impure starting materials.

This document provides a self-validating analytical framework, synthesizing data from

H NMR,

C NMR, FT-IR, and Mass Spectrometry.

Structural Context & Synthesis Pathway

To understand the spectroscopic data, one must understand the molecular environment. The molecule consists of an electron-rich aniline ring (shielded protons) coupled to a benzyl group.

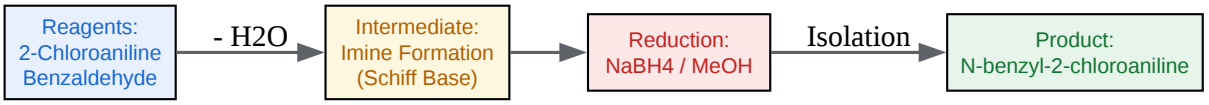
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The chlorine atom at the ortho position of the aniline ring introduces steric hindrance and inductive deshielding effects distinct from its meta or para isomers.

Synthesis Workflow (Reductive Amination)

The most robust "Green Chemistry" route involves the reductive amination of 2-chloroaniline with benzaldehyde, using sodium borohydride (NaBH

) as the reducing agent.



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Figure 1: Reductive amination pathway. The formation of the imine intermediate is followed by hydride reduction to the secondary amine.[1]

Experimental Protocols

Reliable data depends on standardized sample preparation.[2]

Nuclear Magnetic Resonance (NMR)

- Solvent: Deuterated Chloroform (CDCl

  , 99.8% D) with 0.03% TMS (Tetramethylsilane) as an internal standard.
- Concentration: 15 mg of sample in 0.6 mL solvent.
- Acquisition:
  - H: 400 MHz, 16 scans, 30° pulse angle.
  - C: 100 MHz, 512 scans, proton-decoupled.

Mass Spectrometry (MS)

- Method: GC-MS (Electron Impact - EI) or ESI-MS (Electrospray Ionization).

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- Ionization Energy: 70 eV (standard for library matching).
- Inlet Temp: 250°C.

Infrared Spectroscopy (FT-IR)

- Method: ATR (Attenuated Total Reflectance) or KBr pellet.
- Range: 4000–400 cm

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Spectroscopic Analysis & Interpretation

Mass Spectrometry (MS)

The mass spectrum provides the first confirmation of identity through the molecular ion and the characteristic chlorine isotope pattern.

Key Diagnostic Peaks:

m/z	Intensity	Assignment	Mechanistic Logic

| 217 | High | [M]

| Molecular ion (

Cl isotope). | | 219 | ~33% of 217 | [M+2]

| Characteristic 3:1 ratio confirming one Chlorine atom. | | 182 | Medium | [M-Cl]

| Loss of radical chlorine (uncommon in EI, but possible). | | 91 | Base Peak (100%) | [C

H

]

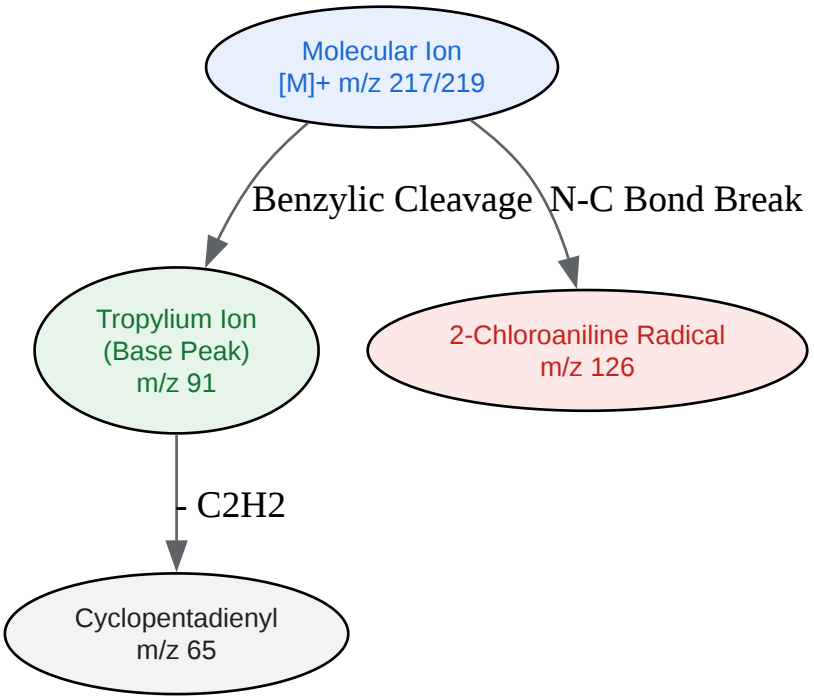
| Tropylium ion. Cleavage of the benzylic C-N bond is the dominant fragmentation pathway. | | 65 | Medium | [C

H

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]

| Decomposition of the tropylium ion (loss of acetylene). |



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Figure 2: Primary fragmentation pathway. The formation of the stable tropylium ion (m/z 91) is the defining feature of benzyl-substituted amines.

Proton NMR (H NMR)

The proton spectrum is distinct due to the asymmetry introduced by the ortho-chlorine.

Data Summary (400 MHz, CDCl

): | Shift (

ppm) | Multiplicity | Integral | Assignment | Structural Insight | | :--- | :--- | :--- | :--- | :--- | | 7.30 – 7.25 | Multiplet | 5H | Benzyl Ar-H | Overlapping signals from the unsubstituted phenyl ring. | | 7.23 | Doublet (dd) | 1H | Cl-Ar-H (3) | Proton adjacent to Chlorine; deshielded by inductive effect. | | 7.10 | Triplet (td) | 1H | Cl-Ar-H (5) | Meta to nitrogen, para to chlorine. | | 6.65 | Multiplet | 2H | Cl-Ar-H (4,6) | Upfield shift. The amine nitrogen donates electron density into the ring, shielding the ortho and para positions relative to itself. | | 4.81 | Broad Singlet | 1H | N-H |

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Exchangeable proton. Chemical shift varies with concentration/solvent. | | 4.40 | Singlet/Doublet | 2H | N-CH

-Ph | Diagnostic benzylic methylene. Appears as a doublet if coupling to NH is resolved (J

5-6 Hz); otherwise a singlet. |

Critical Validation Point: The integration ratio between the aliphatic CH

(4.40 ppm) and the aromatic region (6.65–7.30 ppm) must be exactly 2:9. Any deviation suggests incomplete purification (e.g., residual benzaldehyde).

Carbon NMR (C NMR)

Carbon NMR confirms the skeleton and distinguishes the two aromatic rings.

Data Summary (100 MHz, CDCl

): | Shift (

ppm) | Carbon Type | Assignment | | :--- | :--- | :--- | | 144.0 | Quaternary (C

) | C-N (Aniline ring, ipso). Highly deshielded by Nitrogen. | | 139.0 | Quaternary (C

) | Benzyl ring (ipso). | | 129.2 – 127.0 | CH | Benzyl ring carbons + C-Cl adjacent carbons. | | 119.2 | CH | Aniline C-5 (Shielded by resonance). | | 117.5 | C

| C-Cl (Distinctive shift for chlorinated carbons). | | 111.6 | CH | Aniline C-6 (Ortho to amine). Most shielded aromatic carbon. | | 47.9 | CH

| Benzylic Carbon. |

Infrared Spectroscopy (FT-IR)

IR is used primarily for functional group verification.

- 3410 cm

  (Medium, Sharp): N-H stretching vibration (secondary amine). A primary amine would show two bands; a tertiary amine would show none.

- 3050 – 3020 cm

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: Aromatic C-H stretch.

- 2920 – 2850 cm

  : Aliphatic C-H stretch (from the CH

  group).

- 1590, 1510 cm

  : Aromatic ring breathing modes.

- 745 cm

  (Strong): C-Cl stretch / Ortho-disubstituted benzene ring out-of-plane bending.

Quality Control & Impurity Profiling

When analyzing experimental batches, watch for these common impurities:

- Benzaldehyde (Starting Material):
  - NMR Check: Look for an aldehyde proton peak at

    10.0 ppm.

- Imine Intermediate (Incomplete Reduction):
  - NMR Check: Look for a singlet around

    8.4 ppm (N=CH-Ph).
  - IR Check: Strong C=N stretch at 1640 cm

    .

- Bis-alkylation (Tertiary Amine):
  - MS Check: Parent ion at m/z 307.
  - NMR Check: Disappearance of the NH signal; shift of CH

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protons.

References

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- Organic Chemistry Portal. Reductive Amination: Mechanisms and Protocols.
- SDBS. Spectral Database for Organic Compounds (SDBS). AIST, Japan. (General reference for aniline derivative shifts).

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